

An In-depth Technical Guide to Benzo[b]thiophene-2-carbonyl chloride

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Compound of Interest

Compound Name: Benzo[b]thiophene-2-carbonyl chloride

Cat. No.: B1267047

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Abstract: **Benzo[b]thiophene-2-carbonyl chloride** is a pivotal heterocyclic compound widely employed as a versatile intermediate in the realms of organic synthesis, pharmaceutical development, and material science. Its unique molecular architecture, combining a benzothiophene core with a reactive acyl chloride moiety, makes it an essential building block for constructing complex, biologically active molecules and advanced materials. This guide provides a comprehensive overview of its molecular structure, physicochemical properties, spectroscopic signature, synthesis protocols, and key applications, tailored for researchers and professionals in drug development and chemical sciences.

Molecular Structure and Identification

Benzo[b]thiophene-2-carbonyl chloride, also known as 1-benzothiophene-2-carbonyl chloride, consists of a benzene ring fused to a thiophene ring, with a carbonyl chloride group attached at the 2-position of the thiophene moiety.^[1] This structure is the foundation of its chemical reactivity and utility.

Chemical Structure:

(Structure represented via SMILES: C1=CC=C2C(=C1)C=C(S2)C(=O)Cl^[2])

Physicochemical Properties

The compound is typically a white to off-white or green crystalline solid.[3][4] It is sensitive to moisture and should be handled accordingly.[3] Key physical and chemical properties are summarized below.

Property	Value	Reference
Molecular Formula	C ₉ H ₅ ClOS	[3][4]
Molecular Weight	196.65 g/mol	[3][4]
CAS Number	39827-11-7	[3]
Appearance	White to Orange to Green powder/crystal	[3]
Melting Point	77 - 88 °C	[3][4][5]
Boiling Point	176 °C (at 17 mmHg)	[3][4]
Purity	≥ 95% (NMR)	[4]
InChIKey	DNGLRCHMGDDHNC-UHFFFAOYSA-N	[2]

Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **Benzo[b]thiophene-2-carbonyl chloride**. The following data has been reported in the literature.

Technique	Parameters	Observed Signals (δ in ppm)	Reference
¹ H NMR	300 MHz, CDCl ₃	8.31 (s, 1H), 7.04-7.89 (m, 2H), 7.60-7.46 (m, 2H)	[3]
¹³ C NMR	300 MHz, CDCl ₃	161.14, 144.07, 138.05, 136.59, 135.89, 128.75, 126.68, 125.66, 122.91	[3]

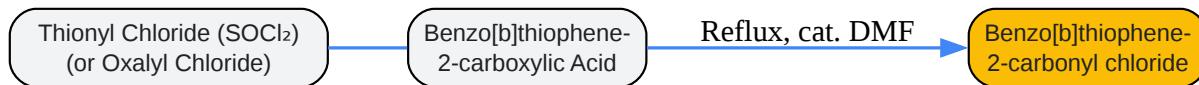
Infrared (IR) Spectroscopy: While a specific spectrum is not provided in the search results, the characteristic absorption band for the carbonyl (C=O) stretching of an acyl chloride is expected to be strong and appear in the range of 1770-1815 cm⁻¹.

Mass Spectrometry (MS): The electron ionization mass spectrum would be expected to show a molecular ion peak [M]⁺ at m/z \approx 196, corresponding to the molecular weight of the compound.

Synthesis and Reactivity

Synthesis Pathway

Benzo[b]thiophene-2-carbonyl chloride is most commonly synthesized from its corresponding carboxylic acid, Benzo[b]thiophene-2-carboxylic acid (also known as Thianaphthene-2-carboxylic acid).[3] The reaction involves a chlorinating agent, such as thionyl chloride (SOCl₂), to convert the carboxylic acid group into a more reactive acyl chloride.

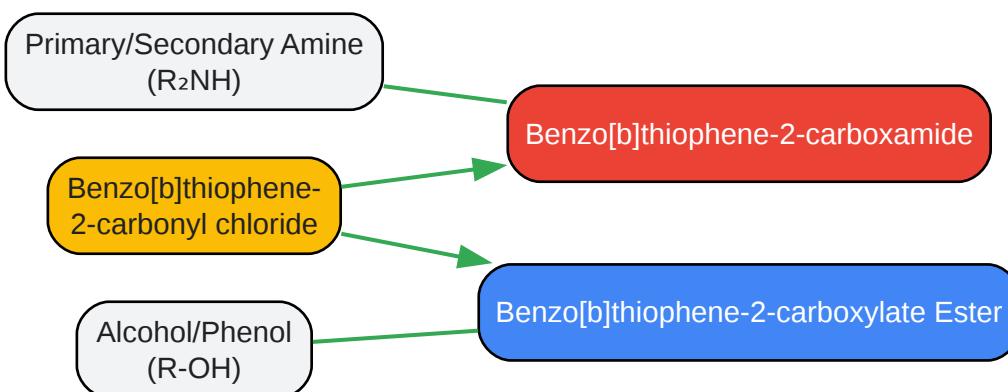


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Caption: Synthesis of **Benzo[b]thiophene-2-carbonyl chloride**.

General Reactivity

As a reactive acyl chloride, this compound is an excellent electrophile for nucleophilic acyl substitution reactions. This reactivity makes it a valuable building block for introducing the benzo[b]thiophene-2-carbonyl moiety into a wide range of molecules.



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Caption: Role as a versatile synthetic intermediate.

Experimental Protocols

Synthesis of Benzo[b]thiophene-2-carbonyl chloride

This protocol is a standard procedure based on the conversion of a carboxylic acid to an acyl chloride using thionyl chloride.

Materials:

- Benzo[b]thiophene-2-carboxylic acid
- Thionyl chloride (SOCl₂)
- N,N-Dimethylformamide (DMF), catalytic amount
- Anhydrous toluene or dichloromethane (DCM)
- Round-bottom flask with reflux condenser and drying tube
- Magnetic stirrer and heating mantle

Procedure:

- **Setup:** Assemble a dry round-bottom flask equipped with a magnetic stir bar, reflux condenser, and a calcium chloride or silica gel drying tube to protect the reaction from atmospheric moisture.
- **Reagents:** To the flask, add Benzo[b]thiophene-2-carboxylic acid (1.0 eq). Suspend the acid in a minimal amount of anhydrous solvent (e.g., toluene or DCM).
- **Reaction Initiation:** Add an excess of thionyl chloride (approx. 2.0-3.0 eq) to the suspension. Add one drop of DMF as a catalyst.
- **Reflux:** Gently heat the reaction mixture to reflux (the temperature will depend on the solvent used, typically 40-80°C). Stir the mixture at this temperature. The reaction progress can be monitored by observing the cessation of gas (HCl and SO₂) evolution. The reaction is typically complete within 2-4 hours.
- **Workup:** Once the reaction is complete, allow the mixture to cool to room temperature. Carefully remove the excess thionyl chloride and solvent under reduced pressure using a rotary evaporator. It is advisable to use a base trap (e.g., NaOH solution) to neutralize the toxic and corrosive vapors.
- **Purification:** The resulting crude product, **Benzo[b]thiophene-2-carbonyl chloride**, is often of sufficient purity for subsequent steps. If necessary, it can be purified by recrystallization from a non-polar solvent like hexane or by vacuum distillation. The solid product should be stored under an inert atmosphere.

Applications in Research and Development

Benzo[b]thiophene-2-carbonyl chloride is a crucial reagent for the synthesis of a variety of target molecules:

- **Pharmaceutical Chemistry:** It serves as a key intermediate in the synthesis of diverse bioactive compounds and pharmaceuticals.^[4] The benzo[b]thiophene scaffold is a known pharmacophore present in various therapeutic agents.

- Material Science: The compound is utilized in the development of advanced materials, such as specialized polymers and coatings, where specific chemical properties are needed for enhanced performance.[4]
- Agrochemicals: It is also a building block for creating new agrochemicals.[4]

Safety and Handling

Benzo[b]thiophene-2-carbonyl chloride is classified as a corrosive and irritant substance.[3] It causes severe skin burns and eye damage and is sensitive to moisture.[3] Adherence to strict safety protocols is mandatory.

Hazard Class	Precautionary Statement	Reference
Corrosive (C), Irritant (Xi)	Causes severe skin burns and eye damage.	[3]
Handling	P260: Do not breathe dust/fume/gas/mist/vapours/spay.	[1]
	P280: Wear protective gloves/protective clothing/eye protection/face protection.	[1]
First Aid (Eyes)	P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[1]
First Aid (Skin)	P303+P361+P353: IF ON SKIN (or hair): Remove/Take off immediately all contaminated clothing. Rinse skin with water/shower.	[1]
First Aid (Ingestion)	P301+P330+P331: IF SWALLOWED: Rinse mouth. Do NOT induce vomiting.	[1]
Storage	Store under an inert gas (nitrogen or Argon) at 2-8°C. Keep container tightly closed in a dry, cool, and well-ventilated place.	[3]

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